

Cholesteryl (pyren-1-yl)hexanoate molecular weight and formula

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Compound of Interest

Compound Name: Cholesteryl (pyren-1-yl)hexanoate

Cat. No.: B12282570

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An in-depth analysis of **Cholesteryl (pyren-1-yl)hexanoate** reveals its precise molecular characteristics, crucial for its application in scientific research.

Molecular and Physical Data

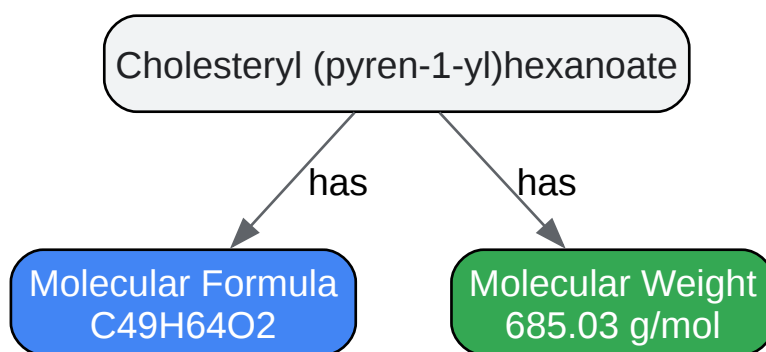
The fundamental properties of **Cholesteryl (pyren-1-yl)hexanoate** are summarized below.

Property	Value
Molecular Formula	C49H64O2
Molecular Weight	685.03 g/mol [1] [2] [3]
CAS Number	96886-70-3 [1]

This fluorescent cholesterol analog incorporates a pyrene moiety, enabling its use in studies of lipid metabolism and membrane dynamics.

Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the compound's name and its fundamental molecular properties.



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Caption: Relationship between compound and its molecular properties.

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References

- 1. scbt.com [scbt.com]
- 2. scbt.com [scbt.com]
- 3. molecularinfo.com [molecularinfo.com]
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